

Chemical and Biochemical Profile of RUSKI-201 dihydrochloride

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Compound Focus: Ruski-201

Cat. No.: S542076

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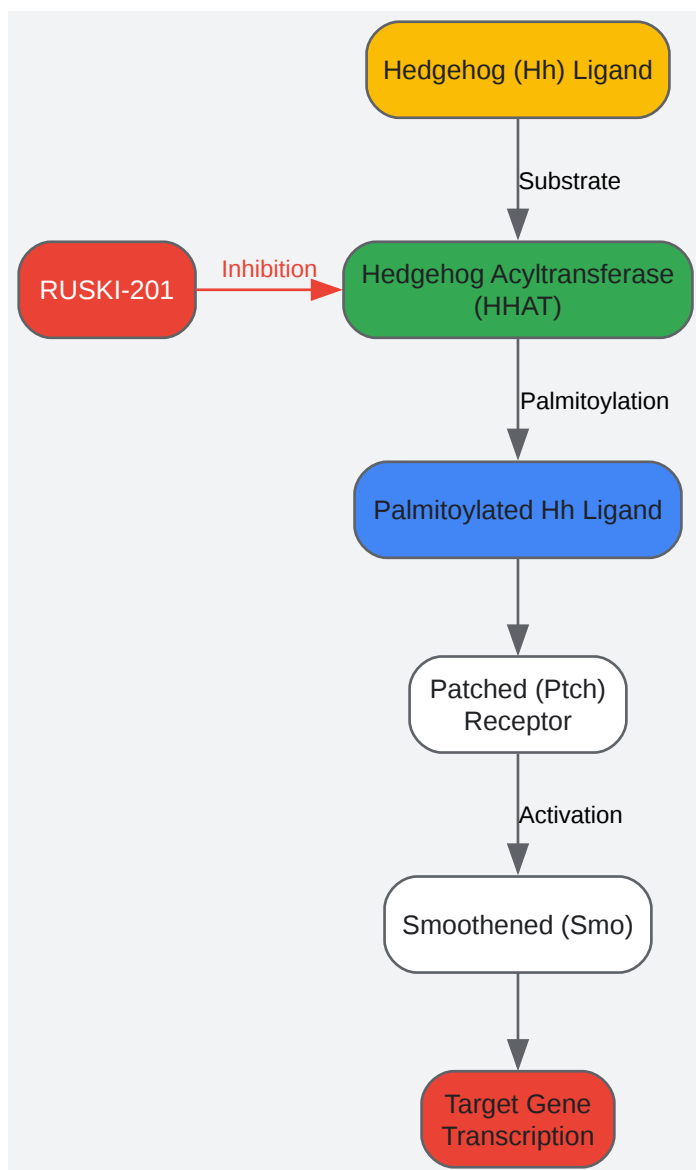
The table below summarizes the core technical data for this Hedgehog acyltransferase (HHAT) inhibitor.

Property	Description
Primary Target	Hedgehog acyltransferase (HHAT) [1] [2] [3]
IC ₅₀	0.20 μM [1] [2] [3]
Mechanism of Action	Potent and specific inhibitor of HHAT; blocks Hedgehog (Hh) signaling and inhibits Hh palmitoylation [1] [2] [3]
Primary Application	Chemical probe for studying HHAT catalytic function in cells [1] [2] [3]
Molecular Formula	C ₂₀ H ₂₉ Cl ₂ N ₃ OS [1] [3] [4]
Molecular Weight	430.43 g/mol [1] [3] [4]
CAS Number	2320262-09-5 (dihydrochloride salt) [1] [3] [4]
Parent CAS Number	1458031-48-5 (free base) [2] [4]
Storage	-20°C (powder); -80°C in solvent [1] [3]

Property	Description
Solubility	Soluble in water and DMSO [2] [4]

RUSKI-201's Role in the Hedgehog Signaling Pathway

The following diagram illustrates the Hedgehog signaling pathway and the inhibition point of **RUSKI-201** dihydrochloride.



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*Inhibition of HHAT by **RUSKI-201** blocks Hedgehog ligand palmitoylation, preventing downstream signaling [1] [2] [3].*

Example Cellular Assay Context

One cited study used **RUSKI-201** to inhibit 3C-FLAG/His8-tagged human HHAT expressed in **HEK293 cells**. The measured endpoint was the **reduction in enzyme-mediated sonic hedgehog (Shh) palmitoylation**, which was quantified using a **click-ELISA method** [2]. This indicates that **RUSKI-201** is functional in cell-based systems for validating HHAT activity.

Suggestions for Further Research

The search results lack detailed experimental workflows and quantitative data from application studies. To obtain the depth of information required for a technical guide, you may find these approaches helpful:

- **Probe Supplier Documentation:** Manufacturer websites like TargetMol, MedChemExpress, and Axon Medchem often provide more detailed product pages with solubility charts, application notes, and relevant citations [1] [2] [4].
- **Search for Primary Literature:** Use the compound name and CAS numbers to search specialized databases like PubMed or Google Scholar for original research articles that utilized **RUSKI-201**.
- **Review Broader Pathway Context:** Reading general reviews on Hedgehog signaling and protein palmitoylation can provide a deeper theoretical framework for designing experiments.

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References

1. - RUSKI | | TargetMol 201 dihydrochloride [targetmol.com]
2. RUSKI-201 | Hhat Inhibitor [medchemexpress.com]
3. - RUSKI |CAS 2320262-09-5|DC Chemicals 201 dihydrochloride [dcchemicals.com]

4. - RUSKI | HHAT inhibitor | Axon Medchem 201 dihydrochloride [axonmedchem.com]

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